Introduction: The Strategic Value of the Cyclopropylamine Scaffold

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Compound of Interest

Compound Name:	*[1-(2-Methoxyethyl)cyclopropyl]methanamine*
CAS No.:	*1421603-95-3*
Cat. No.:	*B1444214*

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In the landscape of modern medicinal chemistry, the pursuit of novel molecular architectures that confer enhanced pharmacological properties is paramount. Among these, the cyclopropylamine moiety has emerged as a powerful tool for drug designers. Its unique stereoelectronic properties, stemming from the inherent strain of the three-membered ring, offer a sophisticated method for modulating a compound's potency, metabolic stability, and overall ADME (Absorption, Distribution, Metabolism, and Excretion) profile.[1][2][3] This guide provides a comprehensive technical overview of a specific, valuable building block: **[1-(2-Methoxyethyl)cyclopropyl]methanamine**. While a dedicated CAS Number for this precise molecule is not readily available in public chemical databases, its structural components represent a convergence of desirable features for drug development. We will explore its chemical properties, a robust and logical synthetic strategy, and its potential applications, providing researchers and drug development professionals with a foundational understanding of its utility.

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PART 1: Chemical Identity and Physicochemical Properties

The structural identity of **[1-(2-Methoxyethyl)cyclopropyl]methanamine** combines a primary amine, a key functional group for interacting with biological targets, with a cyclopropyl ring substituted with a flexible methoxyethyl chain. This combination allows for precise conformational control and the introduction of a potential hydrogen bond acceptor.

Table 1: Physicochemical and Structural Data[4]

Identifier	Value	Source
Compound Name	[1-(2-Methoxyethyl)cyclopropyl]methanamine	-
Molecular Formula	$C_7H_{15}NO$	PubChemLite
Molecular Weight	129.20 g/mol	Calculated
Monoisotopic Mass	129.11537 Da	PubChemLite
SMILES	COCCC1(CC1)CN	PubChemLite
InChI	InChI=1S/C7H15NO/c1-9-5-4-7(6-8)2-3-7/h2-6,8H2,1H3	PubChemLite
InChIKey	KVVDXAXWEQPPIN-UHFFFAOYSA-N	PubChemLite
Predicted XlogP	0.1	PubChemLite

PART 2: The Cyclopropyl Moiety - A Pillar of Modern Medicinal Chemistry

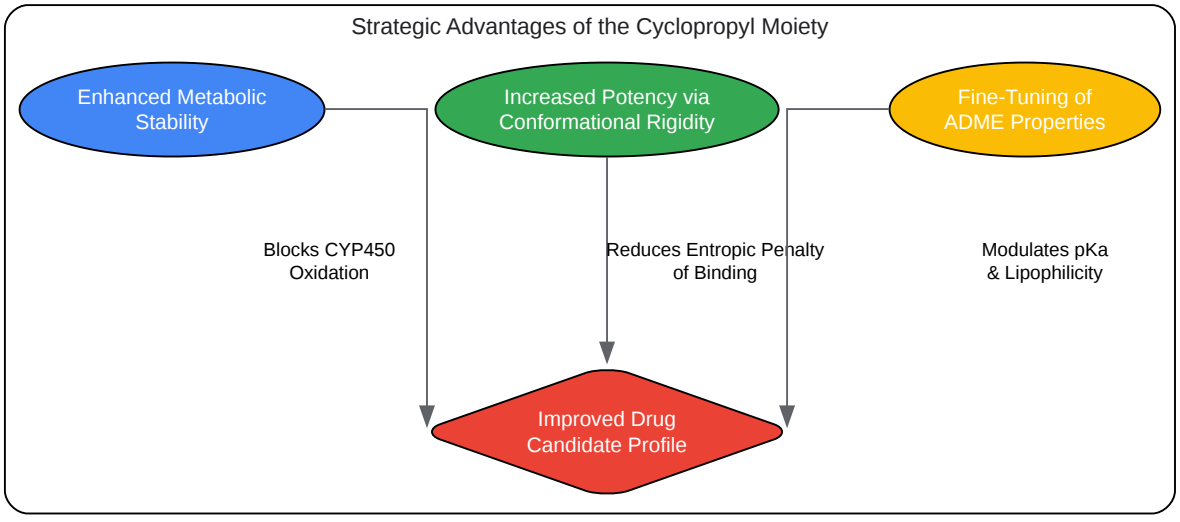
The incorporation of a cyclopropyl ring is a deliberate strategic choice in drug design, not a mere structural curiosity. Its benefits are rooted in its unique chemical physics.[3]

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- Metabolic Stability: The carbon-hydrogen bonds of a cyclopropane ring are significantly stronger and shorter than those in corresponding alkanes.[3][5] This increased bond dissociation energy makes the moiety inherently less susceptible to oxidative metabolism by Cytochrome P450 (CYP) enzymes, a primary pathway for drug degradation.[5] Replacing a metabolically vulnerable group (e.g., an ethyl or isopropyl group) with a cyclopropyl ring can block these metabolic "hotspots," thereby increasing the drug's half-life and bioavailability.[1][5]

- Conformational Rigidity and Potency: The rigid, planar nature of the cyclopropyl ring acts as a conformational lock.[1] By restricting the rotational freedom of a molecule, it can pre-organize the pharmacophore into its bioactive conformation, reducing the entropic penalty upon binding to a biological target and often leading to a significant increase in potency.[3]

- Modulation of Physicochemical Properties: The cyclopropyl group can fine-tune critical properties such as lipophilicity (LogP) and basicity (pKa) of nearby functional groups, which directly impacts a drug's solubility, permeability, and potential for off-target effects.[1][3]



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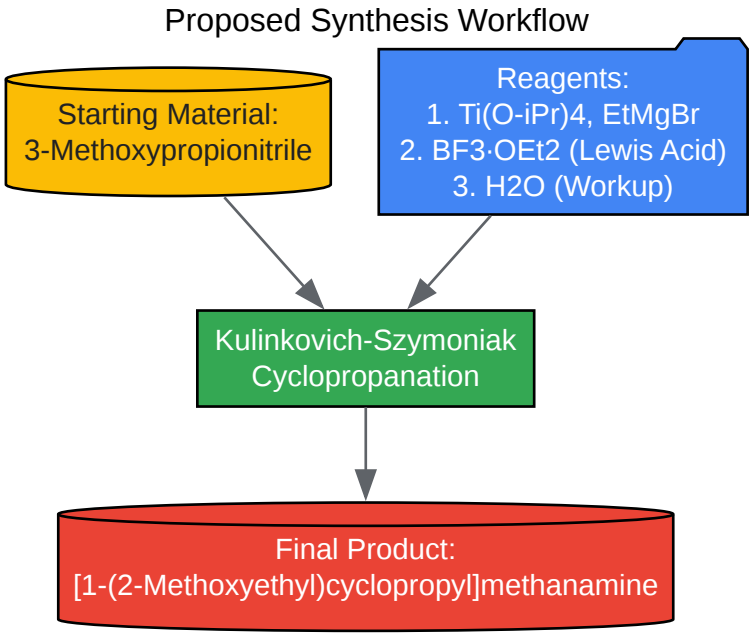
Caption: Key benefits of incorporating a cyclopropyl group in drug design.

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PART 3: Synthesis of [1-(2-Methoxyethyl)cyclopropyl]methanamine

A robust and efficient synthesis of primary cyclopropylamines can be achieved from readily available nitriles. The Kulinkovich-Szymoniak reaction, which utilizes a titanium(II)-mediated coupling with Grignard reagents, provides a direct and powerful method.[6] This approach is superior to many multi-step sequences that may suffer from low overall yields.

The proposed synthesis for **[1-(2-Methoxyethyl)cyclopropyl]methanamine** starts with 3-methoxypropionitrile. This starting material undergoes a titanium-catalyzed reaction with ethylmagnesium bromide to form an intermediate titanacyclopropane, which then rearranges to furnish the desired primary amine upon aqueous workup.



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Caption: Synthetic workflow for the target compound.

Detailed Experimental Protocol (Proposed)

This protocol is adapted from the general procedure for the synthesis of primary cyclopropylamines developed by Bertus and Szymoniak.[6]

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Materials:

- Titanium(IV) isopropoxide, $Ti(O\text{-}iPr)_4$
- Ethylmagnesium bromide (solution in THF or Et_2O)
- Boron trifluoride diethyl etherate, $BF_3 \cdot OEt_2$
- 3-Methoxypropionitrile
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Diethyl ether (Et_2O)
- Magnesium sulfate ($MgSO_4$)
- Hydrochloric acid (HCl) in diethyl ether

Procedure:

- Reaction Setup: To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add a solution of 3-methoxypropionitrile (1.0 eq) in anhydrous THF.
- Catalyst Addition: Add titanium(IV) isopropoxide (0.2 eq) to the solution under a nitrogen atmosphere.
- Grignard Addition: Cool the mixture to 0 °C in an ice bath. Add ethylmagnesium bromide (2.5 eq) dropwise via the dropping funnel, maintaining the temperature below 10 °C. After the addition is complete, allow the mixture to warm to room temperature and stir for 2 hours.
- Lewis Acid Promotion: Re-cool the mixture to 0 °C and add boron trifluoride diethyl etherate (1.2 eq) dropwise. Stir the reaction mixture at room temperature for an additional 3-4 hours, monitoring by TLC or GC-MS for the consumption of the starting nitrile.

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- Quenching and Workup: Carefully quench the reaction by the slow, dropwise addition of water at 0 °C. Follow with the addition of saturated aqueous $NaHCO_3$ solution until the mixture becomes basic.
- Extraction: Extract the aqueous layer three times with diethyl ether. Combine the organic extracts.
- Drying and Concentration: Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude primary amine.
- Purification: The crude product can be purified by distillation under reduced pressure or by column chromatography on silica gel. Alternatively, the amine can be converted to its hydrochloride salt by treatment with HCl in ether for easier handling and purification by recrystallization.

PART 4: Applications in Drug Discovery and Research

The title compound is not just a theoretical molecule; scaffolds containing the (1-cyclopropyl-2-methoxyethyl) fragment have been successfully incorporated into potent, orally bioavailable drug candidates. A notable example is its use in the development of corticotropin-releasing factor-1 (CRF_1) receptor antagonists for the treatment of anxiety and depression.[7]

In one such program, this specific fragment was part of a lead compound that demonstrated high receptor affinity (IC_{50} = 0.86 nM), excellent pharmacokinetic properties in preclinical species, and efficacy in a defensive withdrawal model of anxiety.[7] The inclusion of this moiety was critical for achieving the desired potency and metabolic profile, highlighting its practical utility in overcoming common drug development hurdles.[7]

The amine handle provides a convenient point for chemical elaboration, allowing for its integration into a wide variety of molecular frameworks through amide bond formation, reductive amination, or other standard N-alkylation chemistries.

PART 5: Safety and Handling

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While a specific Safety Data Sheet (SDS) for **[1-(2-Methoxyethyl)cyclopropyl]methanamine** is unavailable, general precautions for handling volatile, potentially corrosive, and flammable primary amines must be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles with side shields, and a lab coat.[8][9]
- Ventilation: Handle this compound only in a well-ventilated chemical fume hood to avoid inhalation of vapors.[10]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use explosion-proof electrical equipment.[9]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe mist or vapor. Wash hands thoroughly after handling.[8][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9]

Conclusion

[1-(2-Methoxyethyl)cyclopropyl]methanamine stands as a prime example of a modern chemical building block designed with purpose. It synergistically combines the metabolic and conformational advantages of the cyclopropylamine core with a flexible, functionalized side chain. Its demonstrated utility in advanced drug discovery programs, such as the development of CRF_1 antagonists, underscores its value to medicinal chemists. The straightforward and efficient synthesis from common starting materials further enhances its appeal for both academic research and industrial-scale applications. As the demand for drug candidates with superior ADME properties continues to grow, scaffolds like this will undoubtedly play an increasingly important role in the future of pharmaceutical development.

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